

Commercial Suppliers of Homoveratric Acid-d2: A Technical Guide

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Compound of Interest

Compound Name: 3,4-Dimethoxyphenylacetic-2,2-D2
acid

Cat. No.: B579679

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of commercial suppliers of homoveratric acid-d2, also known as (3,4-Dimethoxyphenyl)acetic-2,2-d2 acid. This deuterated internal standard is a critical tool for accurate quantification in mass spectrometry-based analyses, particularly in metabolomics, pharmacokinetic studies, and clinical diagnostics related to dopamine metabolism.

Introduction to Homoveratric Acid-d2

Homoveratric acid is a metabolite of dopamine, and its levels can be indicative of various neurological and physiological states. The deuterated analog, homoveratric acid-d2, serves as an ideal internal standard for analytical methods such as liquid chromatography-mass spectrometry (LC-MS) and gas chromatography-mass spectrometry (GC-MS). Its chemical properties are nearly identical to the endogenous analyte, but its increased mass allows for clear differentiation in mass spectra, enabling precise and accurate quantification by correcting for variations during sample preparation and analysis.

Commercial Availability and Specifications

Several reputable suppliers offer high-quality homoveratric acid-d2 for research purposes. The following tables summarize the key quantitative data from various commercial sources to facilitate comparison and procurement.

Supplier and Product Information

Supplier	Product Name	Catalog Number	CAS Number
LGC Standards	(3,4-Dimethoxyphenyl)acetic-Alpha,Alpha-d2 Acid	TRC-H669521-10MG	19031-58-4
(3,4-Dimethoxyphenyl)acetic-alpha,alpha-d2 Acid	CDN-D-1941	19031-58-4	
A2S	(3,4-Dimethoxyphenyl)acetic Acid 2,2-D2	D509	19031-58-4
CDN Isotopes	(3,4-Dimethoxyphenyl)acetic-alpha,alpha-d2 Acid	D-1941	19031-58-4
MedChemExpress	3,4-Dimethoxyphenylacetic acid-d2	HY-134819S	19031-58-4
Pharmaffiliates	(3,4-Dimethoxyphenyl)acetic-2,2 D2 Acid	PAPST005420	19031-58-4

Quantitative Specifications

Supplier/Product	Isotopic Enrichment	Chemical Purity	Molecular Formula	Molecular Weight
LGC Standards (CDN-D-1941)	98 atom % D[1]	min 98%[1]	C ₁₀ H ₁₀ D ₂ O ₄	198.21 g/mol [1]
CDN Isotopes (D-1941)	98 atom % D[2]	Not Specified	C ₁₀ H ₁₀ D ₂ O ₄	198.21 g/mol [2]
A2S (D509)	Not Specified	Not Specified	C ₁₀ H ₁₀ D ₂ O ₄	198.21 g/mol [3]
MedChemExpress (HY-134819S)	Not Specified	Not Specified	C ₁₀ H ₁₀ D ₂ O ₄	198.21 g/mol
Pharmaffiliates (PAPST005420)	Not Specified	Not Specified	C ₁₀ H ₁₀ D ₂ O ₄	198.21 g/mol [4]

Experimental Protocols

The primary application of homoveratric acid-d2 is as an internal standard in quantitative mass spectrometry. Below is a detailed, generalized protocol for its use in an LC-MS/MS assay for the analysis of dopamine metabolites in biological samples.

General Protocol for Quantification of Homoveratric Acid using Homoveratric Acid-d2 Internal Standard by LC-MS/MS

1. Preparation of Standard Solutions:

- **Stock Solutions:** Prepare individual stock solutions of non-labeled homoveratric acid and homoveratric acid-d2 (e.g., 1 mg/mL) in a suitable solvent such as methanol or a mixture of methanol and water. Store at -20°C or below.
- **Calibration Standards:** Prepare a series of calibration standards by serial dilution of the homoveratric acid stock solution to cover the expected concentration range in the samples. Each calibration standard should be spiked with a fixed concentration of the homoveratric acid-d2 internal standard.

- Quality Control (QC) Samples: Prepare QC samples at low, medium, and high concentrations within the calibration range to assess the accuracy and precision of the method.

2. Sample Preparation:

- The choice of sample preparation method will depend on the biological matrix (e.g., plasma, urine, cerebrospinal fluid, tissue homogenate). Common techniques include:
 - Protein Precipitation (for plasma/serum): Add a cold organic solvent (e.g., acetonitrile or methanol) containing the homoveratric acid-d₂ internal standard to the sample in a 3:1 or 4:1 ratio. Vortex thoroughly and centrifuge to pellet the precipitated proteins. The supernatant is then collected for analysis.
 - Liquid-Liquid Extraction (LLE): Adjust the pH of the sample and add an immiscible organic solvent containing the internal standard. Vortex to facilitate extraction of the analyte and internal standard into the organic phase. After phase separation (often aided by centrifugation), the organic layer is collected, evaporated to dryness, and reconstituted in the mobile phase.
 - Solid-Phase Extraction (SPE): Condition an appropriate SPE cartridge. Load the sample (to which the internal standard has been added) onto the cartridge. Wash the cartridge to remove interferences, and then elute the analyte and internal standard with a suitable solvent. The eluate is then evaporated and reconstituted.

3. LC-MS/MS Analysis:

- Liquid Chromatography (LC):
 - Column: A reversed-phase C18 or a pentafluorophenyl (PFP) column is typically used for the separation of dopamine and its metabolites.
 - Mobile Phase: A gradient elution with a mixture of an aqueous solvent (e.g., water with 0.1% formic acid) and an organic solvent (e.g., methanol or acetonitrile with 0.1% formic acid) is commonly employed.
 - Flow Rate: Typical flow rates are in the range of 0.2-0.6 mL/min.

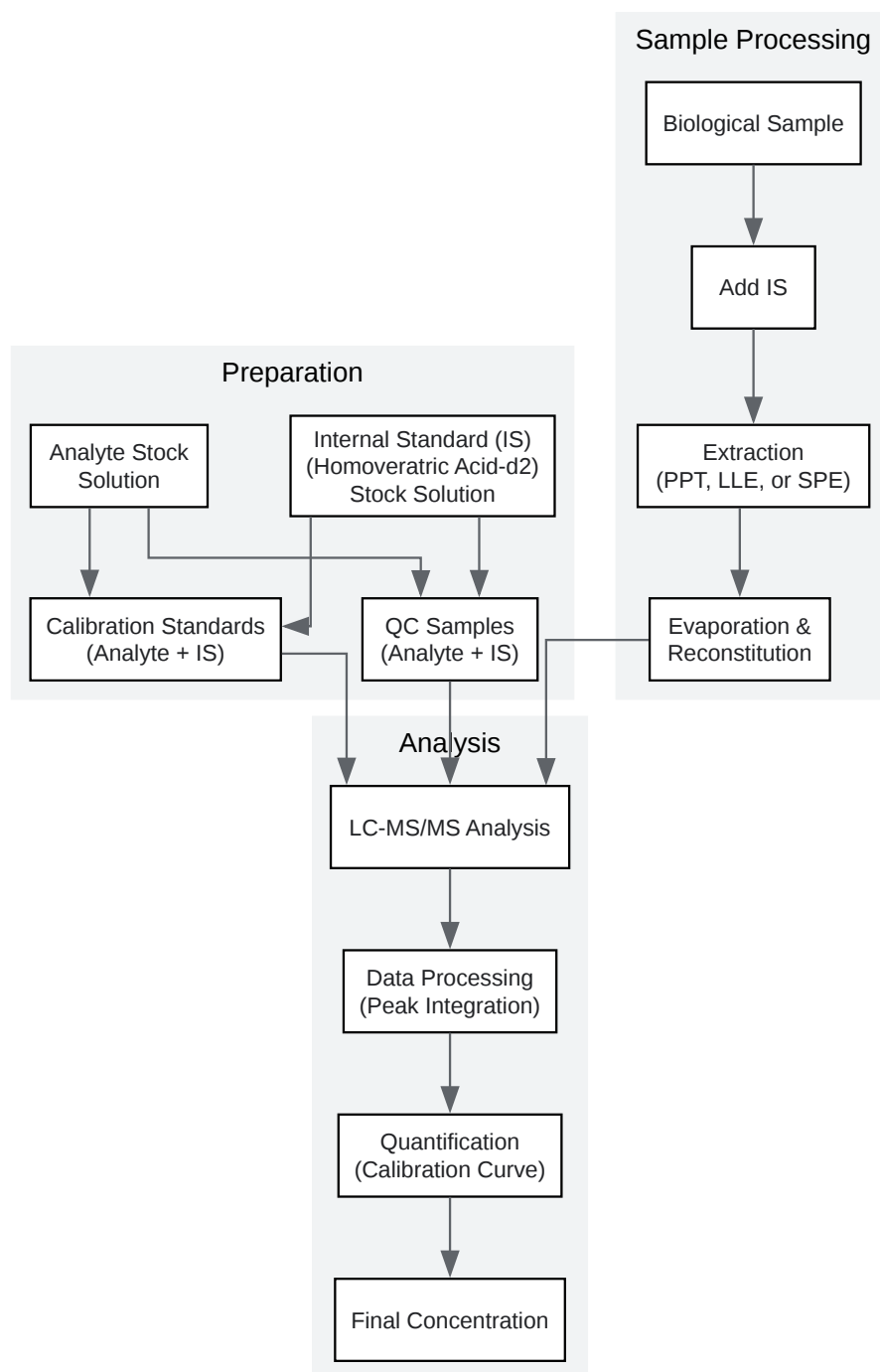
- Injection Volume: 5-20 μ L.
- Mass Spectrometry (MS):
 - Ionization: Electrospray ionization (ESI) in either positive or negative ion mode.
 - Detection: Multiple Reaction Monitoring (MRM) is used for its high selectivity and sensitivity. The MRM transitions for both homoveratric acid and homoveratric acid-d2 need to be optimized.
 - Homoveratric Acid: Monitor the transition from the precursor ion (e.g., $[M-H]^-$ or $[M+H]^+$) to a specific product ion.
 - Homoveratric Acid-d2: Monitor the corresponding transition for the deuterated standard.
 - Data Analysis: The peak area ratio of the analyte to the internal standard is calculated for each sample and calibration standard. A calibration curve is constructed by plotting the peak area ratio against the concentration of the calibration standards. The concentration of the analyte in the samples is then determined from this curve.

Visualizations

Experimental Workflow

The following diagram illustrates the general workflow for a quantitative analysis using a deuterated internal standard like homoveratric acid-d2.

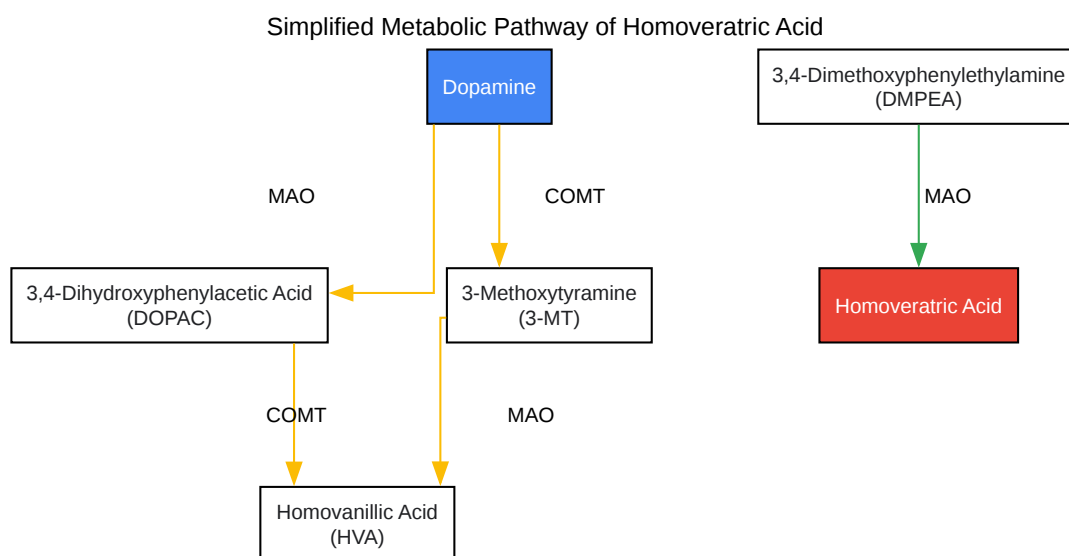
General Workflow for Quantitative Analysis Using a Deuterated Internal Standard

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Caption: Workflow for quantitative analysis using a deuterated internal standard.

Simplified Metabolic Pathway of Homoveratric Acid

This diagram shows a simplified metabolic pathway illustrating the relationship between dopamine and homoveratric acid. Homoveratric acid is a downstream metabolite formed through the action of catechol-O-methyltransferase (COMT) and monoamine oxidase (MAO).



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Caption: Simplified metabolic pathway involving homoveratric acid.

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